

Procymidone Solubility in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Procymidone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **procymidone**, a dicarboximide fungicide, in various organic solvents. The information is compiled to assist researchers, scientists, and professionals in drug development and formulation in understanding the physicochemical properties of this compound. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

Core Concepts in Procymidone Solubility

Procymidone is a crystalline solid that is practically insoluble in water but exhibits high solubility in a range of organic solvents.^[1] Understanding its solubility profile is crucial for developing stable formulations, predicting its environmental fate, and designing effective delivery systems. The solubility of a compound is influenced by factors such as the chemical nature of the solute and solvent, temperature, and pressure. The data presented herein provides a baseline for these parameters under standard conditions.

Quantitative Solubility Data

The solubility of **procymidone** in several organic solvents at temperatures between 20°C and 25°C is summarized in the table below. This data has been aggregated from various technical and regulatory sources.

Organic Solvent	Temperature (°C)	Solubility (g/L)
Acetone	20-25	180[1]
Acetonitrile	20-25	101[1]
Benzene	20-25	86[1]
Chloroform	20-25	216[1]
Cyclohexanone	20-25	148[1]
Dimethylformamide	25	230
Ethyl acetate	20-25	115[1]
Methanol	20-25	16[1]
Toluene	20-25	66[1]
Xylene	25	43

Note: The solubility data for Dimethylformamide and Xylene is derived from a database and is presented as parts per million (ppm) which has been converted to g/L for consistency.[2]

Experimental Protocols for Solubility Determination

The following is a detailed methodology for determining the solubility of a compound like **procymidone** in an organic solvent, based on the widely accepted "shake-flask" method. This method is suitable for determining the solubility of substances with solubilities higher than 10^{-2} g/L.

Principle of the Shake-Flask Method

A surplus of the test substance (**procymidone**) is agitated in the chosen organic solvent at a constant temperature for a sufficient period to reach equilibrium. Subsequently, the undissolved solid is separated from the saturated solution, and the concentration of **procymidone** in the clear solution is determined by a suitable analytical method.

Apparatus and Reagents

- Constant Temperature Bath/Shaker: Capable of maintaining a uniform temperature (e.g., 25 \pm 0.5°C).
- Glass Vessels with Stoppers: Of sufficient size to allow for agitation of the solvent and test substance.
- Centrifuge: Capable of separating the solid and liquid phases.
- Analytical Balance: With a precision of \pm 0.1 mg.
- High-Performance Liquid Chromatography (HPLC) system or Gas Chromatography (GC) system: With a suitable detector (e.g., UV-Vis or FID) for quantitative analysis.
- **Procymidone**: Of known purity (ideally >98%).
- Organic Solvents: Of analytical grade.

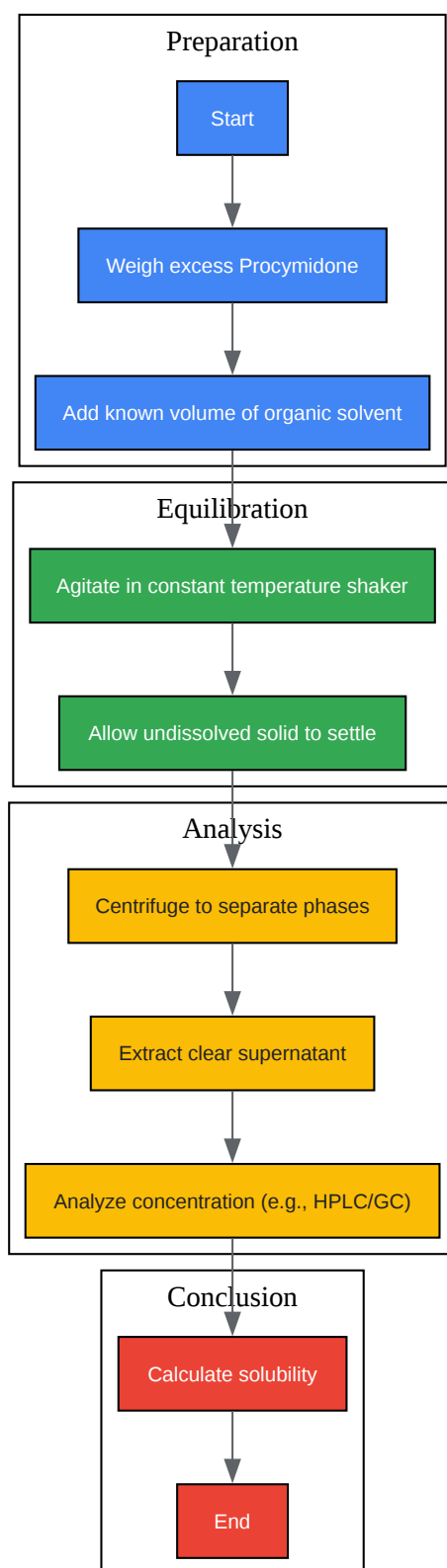
Experimental Procedure

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and to determine the appropriate amount of **procymidone** to be used in the definitive test.
- Preparation of Test Solutions:
 - Weigh an excess amount of **procymidone** into three separate glass vessels. The amount should be sufficient to ensure that a saturated solution is formed and that undissolved solid remains at the end of the equilibration period.
 - Add a known volume of the selected organic solvent to each vessel.
- Equilibration:
 - Place the sealed vessels in a constant temperature shaker bath.
 - Agitate the vessels for a predetermined period (e.g., 24, 48, and 72 hours for the three vessels, respectively) to ensure that equilibrium is reached. The time required for equilibration should be determined during method development.

- Phase Separation:
 - After the equilibration period, allow the vessels to stand in the constant temperature bath to permit the undissolved **procymidone** to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge an aliquot of the supernatant at the test temperature.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear, saturated solution.
 - Dilute the aliquot with a suitable solvent if necessary to bring the concentration within the linear range of the analytical method.
 - Analyze the concentration of **procymidone** in the diluted solution using a validated HPLC or GC method.
- Data Interpretation:
 - The solubility is calculated from the mean of the concentrations determined for the three vessels. The results should be in agreement, indicating that equilibrium was reached.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **procymidone**.



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Caption: Workflow diagram of the shake-flask method for solubility determination.

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References

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